

how to update and maintain a scientific website built by vcusoft

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Compound of Interest

Compound Name: *vcusoft*

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VCUSoft Scientific Suite: Technical Support Center

Welcome to the technical support center for the **VCUSoft** Scientific Suite. This guide provides troubleshooting steps and answers to frequently asked questions to help you maintain and update your scientific website.

Frequently Asked Questions (FAQs)

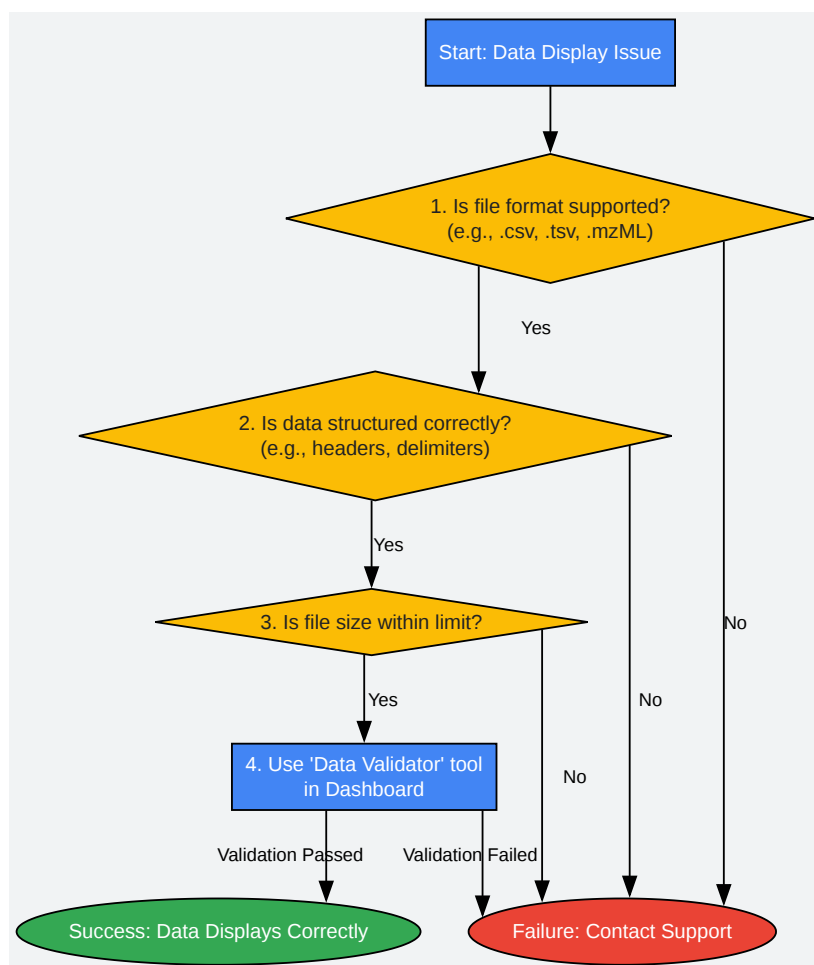
How do I add a new publication to my website?

You can add new publications to your "Publications" page either automatically by fetching metadata using a PubMed ID (PMID) or a Digital Object Identifier (DOI), or by entering the details manually.

- Step 1: Log in to your **VCUSoft** dashboard and navigate to Content > Publications.
- Step 2: Click the Add New Publication button.
- Step 3 (Automatic): Select the Fetch with ID option. Enter the PMID or DOI of your publication into the text field and click Import. The system will automatically populate all relevant fields. Verify the information and click Publish.
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Why is my uploaded dataset not displaying correctly?

This issue typically arises from problems with the file format, data structure, or file size. Follow the workflow below to diagnose the problem.



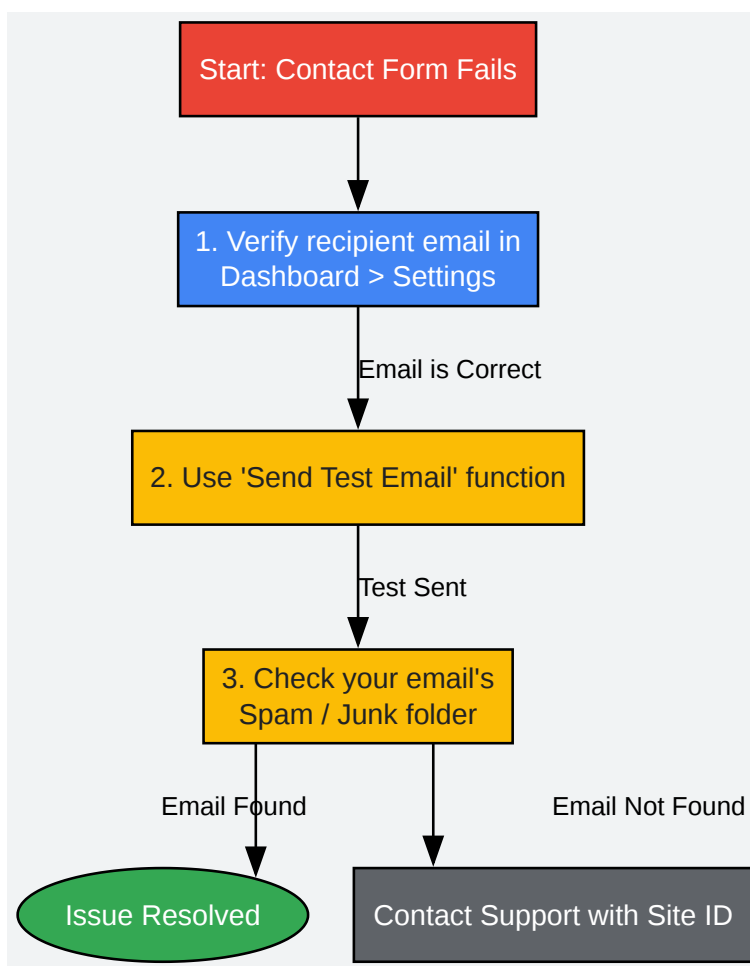
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Caption: Workflow for troubleshooting data upload and display issues.

First, consult the Supported Data Formats table below to ensure your file type and size are compliant. If the format is correct, use the built-in Data Validator tool in your dashboard to check for structural errors like missing headers or inconsistent delimiters.

The contact form on our website is not sending emails. What should I do?

This is typically a configuration issue. Either the recipient email address is incorrect, or there's a problem with the server's mail agent.



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Caption: Diagnostic steps for fixing the website's contact form.

To resolve this, navigate to Settings > Contact Form in your dashboard.

- **Verify Recipient Address:** Ensure the email address listed to receive inquiries is correct.
- **Send a Test Email:** Use the "Send Test Email" button.
- **Check Spam Folder:** If the test email is not in your inbox, check your spam or junk mail folder.
- **Contact Support:** If you have completed these steps and the form is still not working, please file a support ticket.

Data Presentation and Protocols

Supported Data Formats for Upload

To ensure proper rendering and performance, the **VCUSoft** platform accepts a specific range of file formats for its integrated data visualization tools.

Data Type	File Extension	Max File Size	Description
Tabular Data	.csv, .tsv	50 MB	Comma-separated or tab-separated values. Must include a header row.
Spectrometry	.mzML, .jcamp	200 MB	Standard mass spectrometry and NMR data formats for interactive viewers.
Microscopy Images	.tiff, .czi, .nd2	500 MB	Multi-channel and z-stack images from confocal or light-sheet microscopy.
Genomic Data	.vcf, .bed	100 MB	Variant call format and browser extensible data for genomic browsers.

Protocol: Uploading and Validating Time-Series Experimental Data

This protocol outlines the standard operating procedure for uploading time-series data (e.g., from a plate reader or qPCR instrument) for visualization on your **VCUSoft** website.

Objective: To prepare, upload, and validate a time-series dataset for interactive plotting on a project page.

Materials:

- A user account with "Editor" or "Administrator" privileges.
- Time-series data saved in a .csv (Comma-Separated Values) file.
- A modern web browser (Chrome, Firefox, Safari).

Methodology:

- Data Formatting (Pre-Upload):
 - Open your dataset in a spreadsheet editor.
 - Ensure the first column is titled "Time" and contains the time points (in seconds, minutes, or hours).
 - Each subsequent column should represent a different sample or condition, with the sample name as the header.
 - Verify that all cells contain only numerical values, with no text or symbols.
 - Save the file in .csv format.
- Uploading to **VCUSoft**:
 - Log in to your **VCUSoft** dashboard.
 - Navigate to the page where you wish to display the data and enter Edit mode.
 - Click Add Block and select the Interactive Chart > Time-Series Plot block.
 - In the block's settings panel, click Upload Data.
 - Select the .csv file you prepared in Step 1.
- Validation and Configuration:
 - The platform's Data Validator will automatically scan the file upon upload.
 - If the validation is successful, a preview of the plot will be generated.

- Use the Chart Options tab to configure axis labels, title, and series colors. The color palette is restricted to the approved brand colors for consistency.
- Click Save on the block, and then Update on the page to publish the changes.
- Troubleshooting:
 - If the validator returns an error, a message will specify the problem (e.g., "Non-numeric data found in row 15," "Header mismatch").
 - Correct the specified error in your source .csv file and re-upload.
 - If issues persist, refer to the data upload workflow diagram at the beginning of this guide.
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